

Technical Guide: 1,2,10-Decanetriol (CAS 91717-85-0)

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Compound of Interest

Compound Name: 1,2,10-Decanetriol

Cat. No.: B043568

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Introduction

1,2,10-Decanetriol (CAS 91717-85-0) is a tri-functional aliphatic alcohol. Its linear ten-carbon backbone is functionalized with hydroxyl groups at the 1, 2, and 10 positions. This structure imparts both hydrophilic and hydrophobic characteristics to the molecule, making it a versatile building block in organic synthesis. While extensive biological data and specific experimental protocols for **1,2,10-decanetriol** are not readily available in public literature, its utility is implied in the synthesis of novel lipids, surfactants, and as a scaffold in medicinal chemistry. This guide summarizes its known properties, lists suppliers, and provides hypothetical experimental and conceptual frameworks for its application in research and development.

Chemical and Physical Properties

The known properties of **1,2,10-Decanetriol** are summarized in the table below. These values are aggregated from various chemical databases and supplier information.

Property	Value	Source
CAS Number	91717-85-0	Multiple
Molecular Formula	C ₁₀ H ₂₂ O ₃	[1]
Molecular Weight	190.28 g/mol	[1]
IUPAC Name	decane-1,2,10-triol	N/A
Synonyms	1,2,10-Trihydroxydecane	
Appearance	White to almost white powder/crystal	[2]
Melting Point	66.0 to 70.0 °C	[2]
Boiling Point (Predicted)	341.486 °C at 760 mmHg	[1]
Density (Calculated)	1.02 g/cm ³	[1]
Flash Point (Calculated)	162.031 °C	[1]
SMILES	OCC(O)CCCCCCCCO	[1]
InChI	1S/C10H22O3/c11-8-6-4-2-1-3-5-7-10(13)9-12/h10-13H,1-9H2	[1]
InChIKey	RHINSRUDDXGHLV-UHFFFAOYSA-N	[1]

Suppliers

1,2,10-Decanetriol is available from several chemical suppliers, indicating its use in research and manufacturing.

Supplier	Location	Notes
Achemica	Switzerland	Chemical manufacturer since 2010. [1]
Alfa Chemistry	USA	Chemical distributor since 2012. [1]
International Laboratory Limited	USA	Chemical manufacturer since 2002. [1]
Amadis Chemical Company Limited	-	Listed as a supplier. [3]
Combi-Blocks, Inc.	USA	Supplier of laboratory chemicals.
Santa Cruz Biotechnology	USA	Supplier of biochemicals for research. [4]
Sigma-Aldrich	USA	Supplier for early discovery researchers.
TCI (Tokyo Chemical Industry)	Japan	Supplier of research chemicals. [5]
Echemi	-	Online chemical marketplace. [6]
Ambeed	-	Supplier of chemical building blocks. [7]
Firsky International Trade (Wuhan) Co., Ltd	China	Supplier of pharmaceutical intermediates. [4]
ChemBuyersGuide.com, Inc.	-	Online directory of chemical suppliers. [3]
BIOZOL	Germany	Supplier of life science reagents. [8]
CymitQuimica	Spain	Supplier of laboratory chemicals. [5]

Conceptual Experimental Protocol: Synthesis of a Phospholipid Analog

Given the structure of **1,2,10-decanetriol**, it can serve as a precursor for synthetic lipids. The following is a hypothetical, generalized protocol for the synthesis of a simplified phospholipid analog. This protocol is for illustrative purposes and has not been experimentally validated for this specific compound.

Objective: To synthesize a phospholipid analog with a 1,2-decanetriol backbone.

Materials:

- **1,2,10-Decanetriol**
- Fatty acid chloride (e.g., stearoyl chloride)
- Phosphoryl chloride (POCl_3)
- Choline tosylate
- Anhydrous pyridine
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

Methodology:

- Monoprotection of the primary hydroxyl group: The more reactive primary hydroxyl group at the 10-position can be selectively protected using a suitable protecting group (e.g., trityl

chloride) to prevent its reaction in the subsequent steps.

- **Esterification:** The two hydroxyl groups at the 1 and 2 positions are esterified with a fatty acid chloride (e.g., stearoyl chloride) in the presence of a base like pyridine or TEA in an anhydrous solvent like DCM.
- **Deprotection:** The protecting group on the 10-hydroxyl is removed under appropriate conditions (e.g., mild acid for a trityl group).
- **Phosphorylation:** The deprotected hydroxyl group at the 10-position is then reacted with phosphoryl chloride to introduce the phosphate group.
- **Headgroup attachment:** The resulting phosphate is coupled with a headgroup, such as choline (from choline tosylate), to form the final phospholipid analog.
- **Purification:** The final product is purified by silica gel column chromatography.



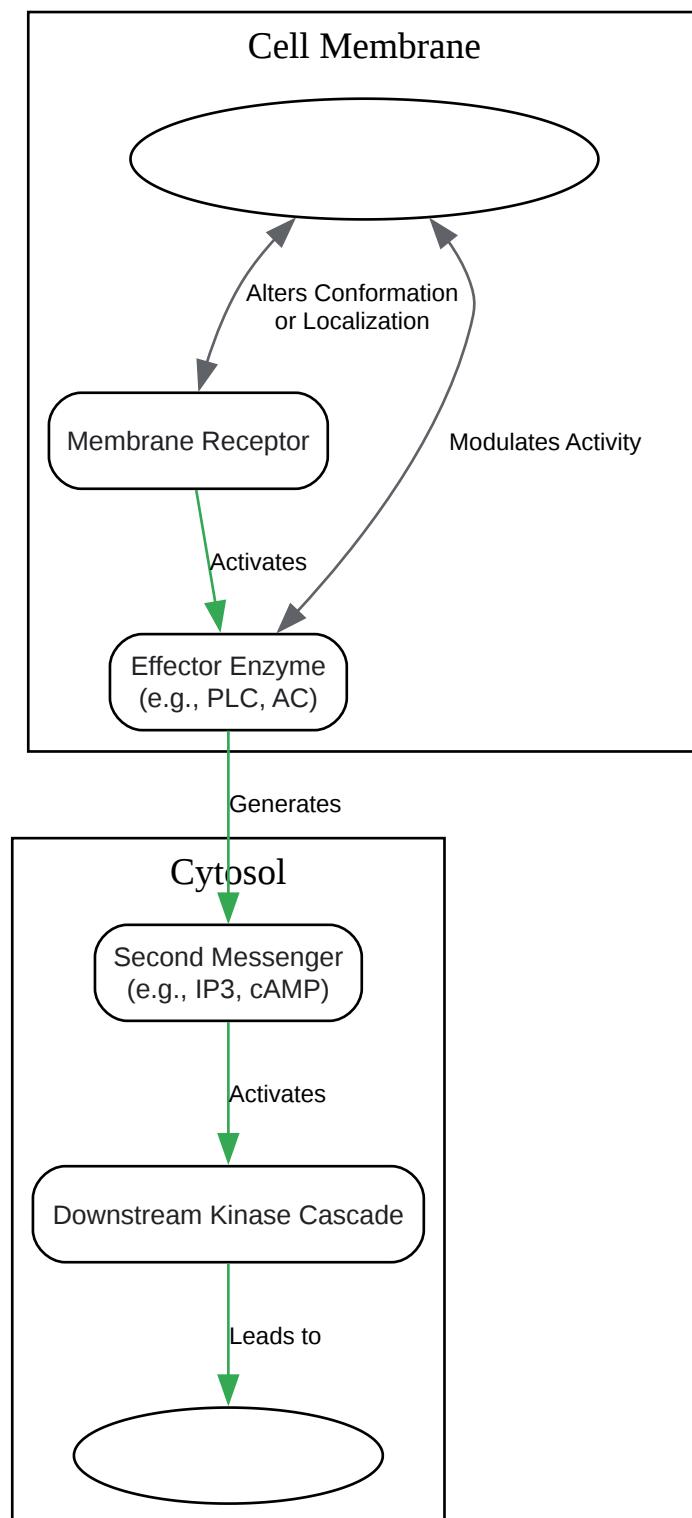
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A generalized synthetic workflow for a phospholipid analog.

Conceptual Signaling Pathway Involvement

While there is no direct evidence of **1,2,10-decanetriol**'s involvement in biological signaling, synthetic lipids derived from it could potentially integrate into cellular membranes and modulate signaling pathways. For instance, a synthetic phospholipid analog could alter membrane fluidity or interact with membrane-bound enzymes.

The following diagram illustrates a hypothetical mechanism where a synthetic lipid analog, derived from **1,2,10-decanetriol**, integrates into a cell membrane and influences a generic signaling cascade.



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Hypothetical modulation of a signaling pathway.

Conclusion

1,2,10-Decanetriol is a chemical intermediate with potential applications in the synthesis of novel molecules for materials science and drug development. While its direct biological effects are not well-documented, its structure provides a versatile platform for creating new chemical entities, such as lipid analogs, which could have interesting biological properties. Further research is needed to explore the full potential of this compound and its derivatives in various scientific and therapeutic areas. The provided conceptual frameworks for synthesis and biological interaction are intended to stimulate further investigation into this molecule.

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